

An In-depth Technical Guide to 6-Undecanone (CAS 927-49-1)

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Compound of Interest

Compound Name: 6-Undecanone

Cat. No.: B1294626

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Undecanone, also known by synonyms such as dipentyl ketone and diamyl ketone, is a saturated aliphatic ketone with the chemical formula $C_{11}H_{22}O$.^{[1][2][3]} It presents as a clear, colorless to pale yellow liquid with a characteristic fruity odor.^[4] This symmetrical ketone consists of an eleven-carbon undecane chain with the carbonyl group located at the sixth carbon position.^[1]

Naturally, **6-undecanone** has been identified in some plants, including coriander and sweet osmanthus, contributing to their aromatic profiles.^{[4][5]} In industrial and research settings, it serves a variety of functions. It is utilized as a solvent for organic compounds, an extraction medium in analytical chemistry, a flavoring agent, and a fragrance ingredient.^{[1][4][6]} Furthermore, its potential as a fuel additive and its role as a chemical intermediate in the synthesis of other organic compounds are areas of ongoing interest.^{[1][6]} This document provides a comprehensive technical overview of **6-undecanone**, focusing on its physicochemical properties, synthesis methodologies, analytical characterization, applications, and safety data.

Physicochemical and Spectroscopic Data

The fundamental properties of **6-undecanone** are summarized below. This data is critical for its application in experimental design, chemical synthesis, and analytical method development.

Physical and Chemical Properties

Property	Value	Reference
CAS Registry Number	927-49-1	[2] [7]
Molecular Formula	C ₁₁ H ₂₂ O	[2] [8] [9]
Molecular Weight	170.29 g/mol	[8] [9]
Appearance	Clear colorless to slightly yellow liquid	[4]
Odor	Fruity	[4]
Melting Point	14.6 °C (287.75 K)	[4] [9] [10]
Boiling Point	228 °C (501.15 K) at 760 Torr	[4] [6] [10]
Density	0.831 g/mL at 25 °C	[4] [6]
Refractive Index (n ²⁰ /D)	1.4270	[4] [6]
Flash Point	88 °C (190.4 °F) - closed cup	[10]
Water Solubility	Insoluble	[11]
Vapor Pressure	0.05 mmHg	[10]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **6-undecanone**.

Spectroscopic Data	Characteristic Peaks/Values	Reference
¹ H NMR	Spectral data available from chemical suppliers.	[3][12]
¹³ C NMR	Spectral data available from chemical suppliers.	[12]
Infrared (IR) Spectroscopy	Carbonyl (C=O) stretch: ~1700-1720 cm ⁻¹ ; Aliphatic C-H stretch: 2850-2960 cm ⁻¹	[1]
Mass Spectrometry (EI)	Major m/z fragments: 43.0, 71.0, 58.0, 99.0, 29.0	[3][7]

Synthesis and Production

Several synthetic routes are available for the production of **6-undecanone**, ranging from classic organic reactions to modern catalytic processes.

Experimental Protocols

3.1.1 Ketonization of Hexanoic Acid

This is a prominent industrial method for synthesizing symmetrical ketones. It involves the decarboxylative coupling of two carboxylic acid molecules.[1]

- Reaction: $2 \text{CH}_3(\text{CH}_2)_4\text{COOH} \rightarrow (\text{CH}_3(\text{CH}_2)_4)_2\text{CO} + \text{CO}_2 + \text{H}_2\text{O}$
- Catalyst: Metal oxides such as manganese oxide (MnO_x), zirconium dioxide (ZrO_2), or ceria-zirconia mixed oxides are commonly used.[5][13] Basic oxides like MgO and MnO_x show high activity but can be prone to leaching.[13] Stable amphoteric catalysts like zirconia are preferred for acid-rich environments.[13]
- Methodology:
 - The reaction can be performed in a continuous flow reactor, which allows for high productivity and catalyst stability.[13]

- Hexanoic acid is passed over a heated, heterogeneous metal oxide catalyst.[5]
- Reaction temperatures are typically elevated, often in the range of 250-450 °C.[5]
- A key advantage of this method is that it can be performed under solvent-free conditions, generating only CO₂ and water as byproducts, which aligns with green chemistry principles.[1]
- One study demonstrated that using a zirconia aerogel catalyst, a 72.3% conversion of hexanoic acid with 92.6% selectivity to **6-undecanone** could be achieved.[13] Another process using a manganese oxide/silica catalyst in a continuous flow reactor achieved near-complete conversion and selectivity.[13]
- Purification: The product stream is cooled, and the **6-undecanone** is separated from water and any unreacted starting material, typically by distillation.

3.1.2 Oxidation of 6-Undecanol

This classic method involves the oxidation of the corresponding secondary alcohol.

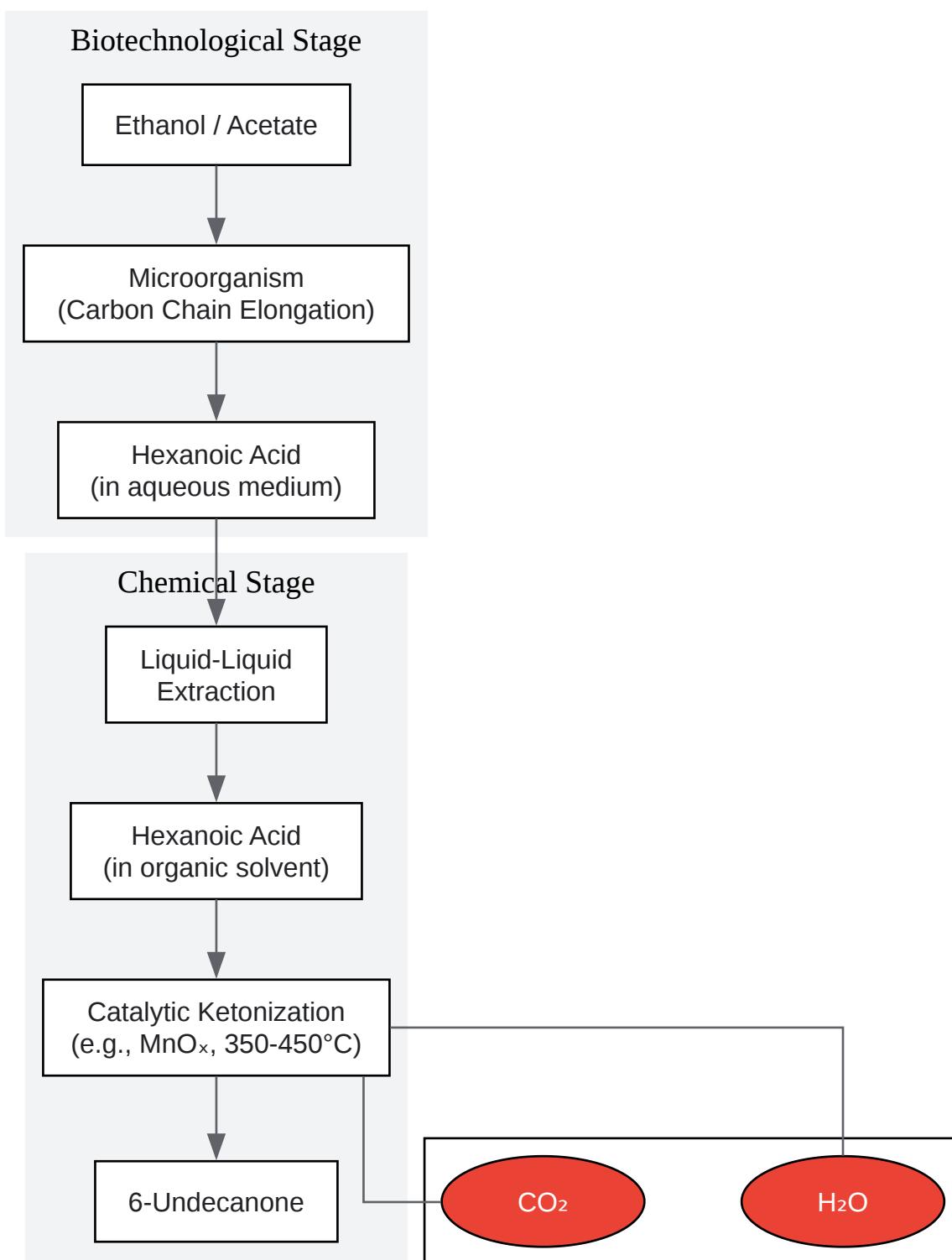
- Reaction: $\text{CH}_3(\text{CH}_2)_4\text{CH}(\text{OH})(\text{CH}_2)_4\text{CH}_3 + [\text{O}] \rightarrow (\text{CH}_3(\text{CH}_2)_4)_2\text{CO} + \text{H}_2\text{O}$
- Oxidizing Agent: Common oxidizing agents for converting secondary alcohols to ketones include chromate-based reagents (e.g., PCC, PDC) or milder, more modern reagents like those used in Swern or Dess-Martin periodinane oxidations.
- Methodology:
 - Dissolve 6-undecanol in a suitable organic solvent (e.g., dichloromethane).
 - Add the chosen oxidizing agent portion-wise while maintaining the reaction temperature, often at or below room temperature.
 - Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
 - Upon completion, quench the reaction and work up the mixture, typically involving washing with aqueous solutions to remove byproducts.

- The crude product is then purified, usually by column chromatography or distillation.

3.1.3 Combined Biotechnological and Chemical Synthesis

This modern approach combines the benefits of biological synthesis for the precursor with efficient chemical conversion.[\[5\]](#)

- Step 1 (Biotechnological): Production of hexanoic acid.
 - A microorganism capable of carbon chain elongation is cultured in a medium containing ethanol and/or acetate.[\[5\]](#)
 - The microorganism ferments the substrate to produce hexanoic acid.[\[5\]](#)
- Step 2 (Extraction): The hexanoic acid is extracted from the aqueous fermentation broth using an organic extractant.[\[5\]](#)
- Step 3 (Chemical): The extracted hexanoic acid undergoes catalytic ketonization as described in Protocol 3.1.1 to yield **6-undecanone**.[\[5\]](#)

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Combined Biotechnological and Chemical Synthesis of **6-Undecanone**.

Applications in Research and Development

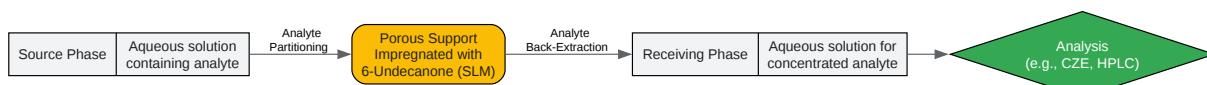
6-Undecanone's distinct chemical properties make it valuable in several scientific applications.

Solvent and Extraction Medium

Due to its ability to dissolve a range of organic compounds, **6-undecanone** is a useful solvent in research.^[1] It has been employed as a solvent for analyzing the products of lignin pyrolysis in aerosol samples.^{[1][14]}

A key application is in Supported Liquid Membrane (SLM) extraction.^[1] This technique is used for sample preparation and pre-concentration in analytical chemistry.^[1]

- Experimental Workflow for SLM Extraction:
 - Membrane Preparation: A porous, hydrophobic microporous membrane (e.g., polypropylene hollow fiber) is impregnated with **6-undecanone**, which serves as the liquid membrane.
 - System Setup: The SLM separates two aqueous solutions: the source/donor phase (containing the analyte) and the receiving/acceptor phase.
 - Extraction: The analyte partitions from the source phase into the **6-undecanone** liquid membrane.
 - Transport & Back-Extraction: The analyte diffuses across the membrane and is then back-extracted into the receiving phase, often by manipulating the pH to alter the analyte's charge and solubility.
 - Analysis: The concentrated analyte in the receiving phase is subsequently analyzed by techniques like capillary zone electrophoresis or chromatography.^{[1][4]}

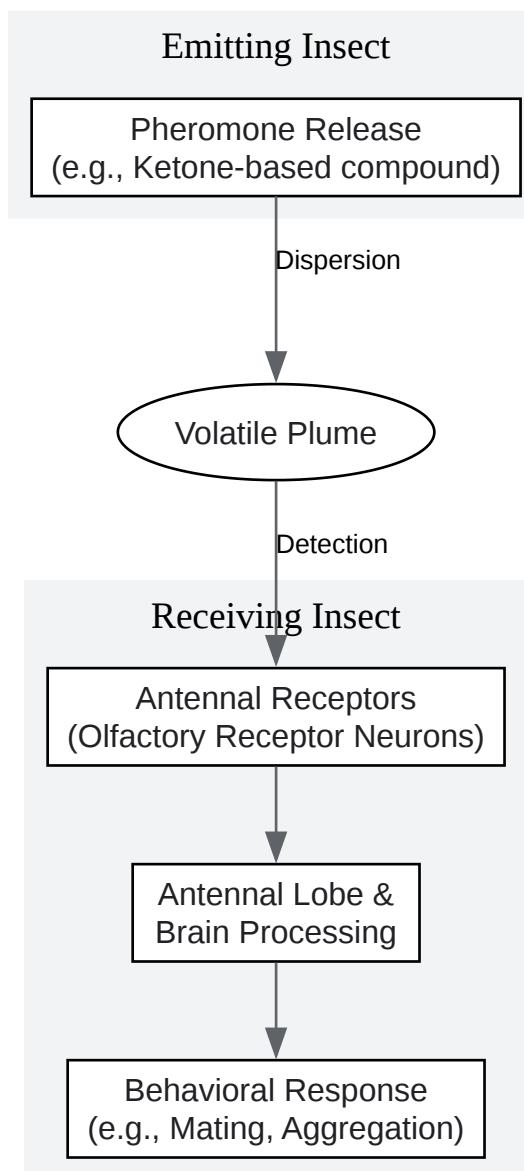


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Workflow for Supported Liquid Membrane (SLM) Extraction.

Pheromone Research

While **6-undecanone** itself is not a widely cited primary pheromone, related ketones are significant in chemical ecology. For instance, 2-undecanone acts as an insect repellent.[9] Ketone structures are common motifs in insect pheromones, which are chemicals used for intraspecies communication.[15] Research in this area involves the identification of active compounds from insect volatiles and synthesizing them to study behavior or develop pest management strategies.[16][17] The study of ketones like **6-undecanone** can provide structural analogs for investigating structure-activity relationships in insect olfaction.[15]



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Generalized Pheromone Signaling Pathway.

Other Applications

- Flavor and Fragrance: **6-Undecanone** is used as a flavoring agent in food products and as a fragrance ingredient in cosmetics and perfumes.^[6] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded it poses no safety concern at current intake levels when used as a flavoring agent.^[3]

- Chemical Intermediate: It can serve as a starting material for the synthesis of other organic molecules in the production of specialty chemicals.[6]
- Fuel Additive Research: Its long aliphatic chain structure suggests potential for use as a diesel-blendable fuel additive, though further research is required to validate its efficacy and environmental impact.[1][13]

Safety and Toxicology

Proper handling of **6-undecanone** is essential in a laboratory or industrial setting. The available toxicological data is summarized below.

Toxicity Data

Route	Organism	Dose	Reference
Oral (LD _{Lo})	Rat	1 g/kg	[18][19]
Intravenous (LD ₅₀)	Mouse	117 mg/kg	[18][19]

LD_{Lo} (Lowest Published Lethal Dose), LD₅₀ (Lethal Dose, 50%)

Hazard Identification and Handling

- GHS Classification: According to multiple reports provided to the ECHA C&L Inventory, this chemical does not meet GHS hazard criteria.[3] However, some older safety data sheets may classify it as harmful or an irritant.[19]
- Handling Precautions: Use in a well-ventilated area.[11] Standard personal protective equipment (PPE), including safety glasses, protective gloves, and a lab coat, should be worn.[11][18] Avoid contact with skin, eyes, and clothing.[18] Wash hands thoroughly after handling.[11][18]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[11][18] Keep away from heat, sparks, open flames, and incompatible materials such as oxidizing agents.[11][18]

- Fire Hazard: **6-Undecanone** is a combustible liquid. In case of fire, irritating and toxic gases may be generated.[[11](#)]
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations. Avoid release to the environment.[[20](#)]

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